

A Comprehensive Technical Guide to the Material Safety of 2-Bromo-3-nitrotoluene

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Compound of Interest

Compound Name: 2-Bromo-3-nitrotoluene

Cat. No.: B170676

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the material safety data for **2-Bromo-3-nitrotoluene** (CAS No. 41085-43-2), a key intermediate in various organic syntheses, including pharmaceuticals and dyes.^[1] The information is compiled from multiple safety data sheets to ensure a comprehensive understanding of its properties and associated hazards.

Chemical Identification

Identifier	Value
Chemical Name	2-Bromo-3-nitrotoluene
CAS Number	41085-43-2 ^{[2][3][4][5]}
Synonyms	1-Bromo-2-methyl-6-nitrobenzene, 2-Bromo-1-methyl-3-nitrobenzene, 2-Bromo-3-methylnitrobenzene ^[2]
Molecular Formula	C ₇ H ₆ BrNO ₂ ^{[2][3][5]}
Molecular Weight	216.03 g/mol ^{[2][5][6]}
Appearance	Pale yellow solid or crystalline powder. ^{[1][7]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Bromo-3-nitrotoluene**.

Property	Value
Melting Point	38-41 °C[1][7][8]
Boiling Point	282.4 °C at 760 mmHg[1][8]
	135-136 °C at 8 mmHg[7]
Density	~1.6 g/cm ³ [1]
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Soluble in Methanol.[9]
Vapor Pressure	0.0058 mmHg at 25 °C[2]

Hazard Identification and GHS Classification

2-Bromo-3-nitrotoluene is classified as a hazardous substance. The GHS classification indicates it is harmful and an irritant.[9]

- Signal Word: Warning[3]

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.[9]
- H335: May cause respiratory irritation.[9]

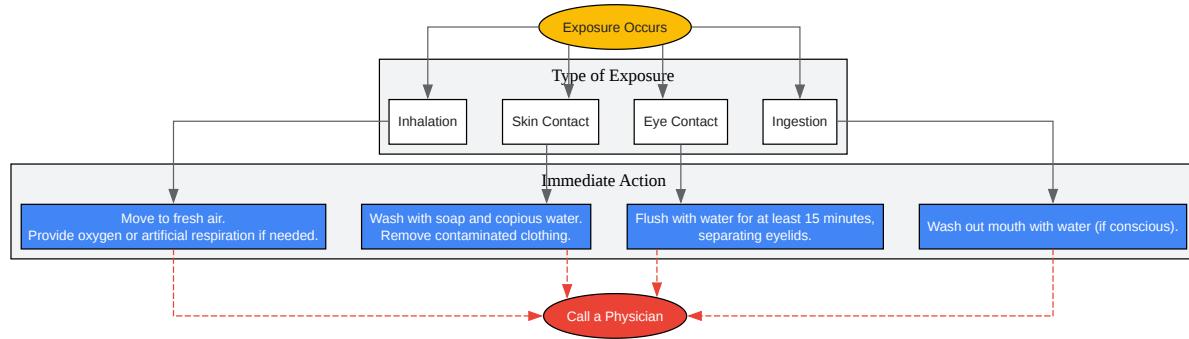
GHS Hazard Pictograms:

Caption: GHS Hazard Classification for **2-Bromo-3-nitrotoluene**.

Experimental Protocols: Safety and First Aid

While specific toxicological study protocols are not provided in standard safety data sheets, the following procedures for first aid, fire-fighting, and spillage control are critical experimental protocols for safe handling.

A systematic approach to first aid is crucial upon exposure.



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Caption: First-aid response workflow for exposure incidents.

Detailed First-Aid Protocols:

- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Call a physician.[2]
- Inhalation: If inhaled, remove the person to fresh air. If breathing is difficult, give oxygen; if not breathing, give artificial respiration.[2]

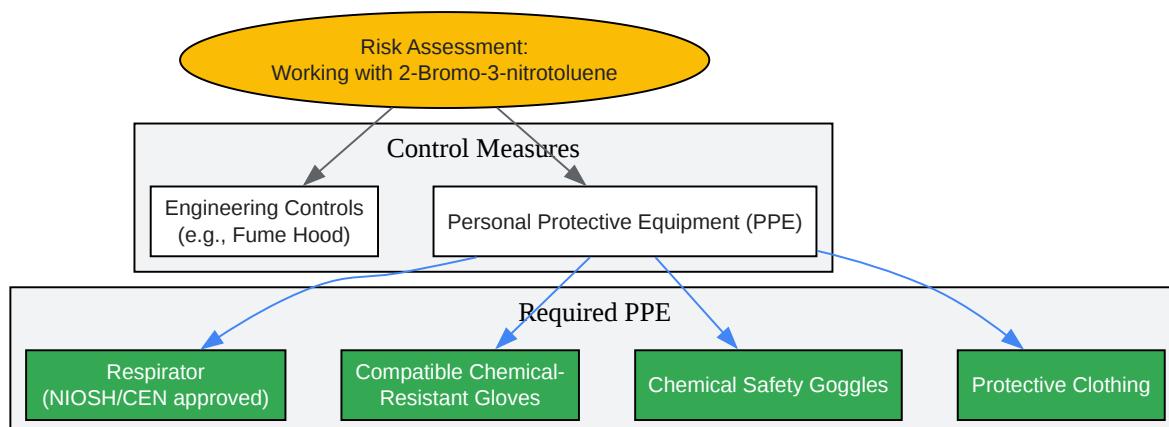
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water. Remove contaminated clothing and shoes.[\[2\]](#)
- Eye Contact: For eye contact, flush with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers. Call a physician.[\[2\]](#)
- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[\[2\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.[\[2\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[\[2\]](#)
- Personal Precautions: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a respirator.[\[2\]](#)
- Spill Cleanup: For small spills, sweep up the material, place it in a bag, and hold for waste disposal.[\[2\]](#) Avoid raising dust. Ventilate the area and wash the spill site after the material pickup is complete.[\[2\]](#)

Handling, Storage, and Personal Protection

Proper handling and storage are essential to minimize risk.

- Handling: Avoid breathing dust.[\[4\]](#) Wash skin thoroughly after handling.[\[4\]](#)
- Storage: Keep the container tightly closed and store in a cool, dry place.[\[2\]](#) The recommended storage is at room temperature, sealed in a dry environment.[\[3\]](#)

A risk assessment should guide the selection of PPE.



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Caption: Personal protective equipment (PPE) selection workflow.

Personal Protective Equipment (PPE) Specifications:

- Respiratory Protection: Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).^[2] A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.^[2]
- Hand Protection: Wear compatible chemical-resistant gloves.^[2]
- Eye Protection: Use chemical safety goggles.^[2]
- Skin and Body Protection: Wear protective clothing.^[2]

Stability and Reactivity

- Chemical Stability: The product is stable under normal conditions.
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.^[2]

- Hazardous Decomposition Products: Under fire conditions, decomposition may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.[2]

Toxicological Information

This substance is classified as harmful and an irritant.

Exposure Route	Hazard Classification	Description
Oral	Acute Toxicity 4	Harmful if swallowed.
Dermal	Acute Toxicity 4	Harmful in contact with skin.
Inhalation	Acute Toxicity 4	Harmful if inhaled.
Skin	Skin Irritant 2	Causes skin irritation.
Eye	Eye Irritant 2	Causes serious eye irritation.
Respiratory	STOT SE 3	Material is irritating to mucous membranes and the upper respiratory tract.[2]

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